

Technical Whitepaper: Fmoc-D-Homoserine in Advanced Peptide Engineering

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Compound of Interest

Compound Name:	<i>N</i> -(9 <i>H</i> -Fluoren-9-yl methoxy)carbonyl]- <i>D</i> -homoserine
CAS No.:	461692-98-8
Cat. No.:	B1497616

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Executive Summary

N-(9*H*-Fluoren-9-yl methoxy)carbonyl]-*D*-homoserine (Fmoc-D-Hse-OH) is a non-proteinogenic amino acid derivative critical for the synthesis of peptidomimetics, stapled peptides, and cyclic therapeutic candidates. Unlike its serine homolog, the extended gamma-hydroxyl side chain of homoserine introduces unique steric and reactive properties. While it offers a versatile handle for post-translational modifications (PTMs) and macrocyclization, it presents a significant synthetic challenge: acid-catalyzed lactonization.

This guide details the physicochemical properties, solid-phase peptide synthesis (SPPS) integration strategies, and the mechanistic exploitation of Fmoc-D-Homoserine for "difficult" peptide macrocyclizations.

Chemical Profile & Physical Properties[1][2][3]

Fmoc-D-Homoserine is commercially available primarily in two side-chain protected forms: Trityl (Trt) and tert-Butyl (tBu).[1] The choice of protection dictates the synthetic strategy, particularly regarding on-resin modification versus global deprotection.

Table 1: Comparative Physicochemical Data

Feature	Fmoc-D-Hse(Trt)-OH	Fmoc-D-Hse(tBu)-OH
CAS Number	257886-01-4	161529-14-2
Molecular Weight	~583.7 g/mol	~397.5 g/mol
Side Chain Lability	Acid-Sensitive (Mild): Cleaved by 1% TFA in DCM. Allows selective deprotection on-resin.[2]	Acid-Sensitive (Strong): Cleaved by 95% TFA. Removed during global cleavage.
Solubility	High in DMF/DCM; Trityl group adds lipophilicity.	Moderate in DMF; good solubility in NMP.
Primary Application	On-resin modification (e.g., phosphorylation, lactonization precursor).	Standard SPPS where free -OH is required only after cleavage.
Lactonization Risk	Low (bulky Trt group sterically hinders intramolecular attack).	Moderate (tBu is stable, but post-cleavage handling requires care).

The Lactonization Challenge: Mechanism & Mitigation

The defining characteristic of Homoserine (Hse) is its propensity to form a five-membered lactone ring (Homoserine lactone) upon activation of the C-terminal carboxyl group or under acidic conditions when the side chain is unprotected.

Mechanistic Insight

In standard SPPS, if the side-chain hydroxyl is free (or deprotected early), it can nucleophilically attack the activated C-terminal carbonyl carbon. This results in premature chain termination or the formation of a lactone species that cleaves the peptide from the resin.

Causality: The gamma-hydroxyl group is spatially positioned to form a thermodynamically stable 5-membered ring. **Mitigation:** Always maintain orthogonal side-chain protection (Trt or tBu) until the peptide is fully assembled or until the cyclization step is intentionally initiated.

Diagram 1: Protection Strategy & Lactonization Pathway

Figure 1: The Trityl group prevents premature lactonization. Removal exposes the gamma-hydroxyl, triggering rapid cyclization upon activation.



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SPPS Integration Protocol

This protocol assumes the use of Fmoc-D-Hse(Trt)-OH for a sequence requiring high fidelity.[3]

Reagents

- Coupling: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) / DIPEA.
- Deprotection: 20% Piperidine in DMF.[4][5]
- Cleavage: TFA/TIPS/Water (95:2.5:2.5).

Step-by-Step Methodology

- Resin Preparation:
 - Swell Rink Amide or Wang resin in DMF for 30 minutes.
- Coupling of Fmoc-D-Hse(Trt)-OH:
 - Stoichiometry: Use 3.0 eq of amino acid, 2.9 eq of HATU, and 6.0 eq of DIPEA.
 - Activation: Pre-activate for 30 seconds in DMF before adding to resin.

- Note: Do not use DMAP. It increases the risk of racemization and premature lactonization if any protecting groups are compromised.
- Time: Coupling time should be limited to 45–60 minutes to minimize background side reactions.
- Fmoc Deprotection:
 - Standard 20% piperidine/DMF (2 x 10 min).
 - Validation: Perform a Kaiser test.[1] D-Homoserine couples slower than L-Serine due to the D-configuration and steric bulk of the Trt group; double coupling may be required if Kaiser test is slightly positive.
- Elongation:
 - Proceed with standard Fmoc SPPS.
 - Critical: If using Fmoc-D-Hse(tBu)-OH, ensure no strong acid exposure occurs until final cleavage. If using (Trt), you may selectively deprotect the side chain with 1% TFA in DCM (5 x 2 min) if on-resin modification (e.g., cyclization) is the goal.

Application: Macrocyclization via O-to-N Acyl Shift[8]

One of the most powerful applications of D-Homoserine is in the synthesis of "difficult" cyclic peptides (e.g., head-to-tail cyclization) using the Lactone Method. This strategy overcomes the entropic penalty of bringing N- and C-termini together.

The Mechanism[7][9][10][11]

- Lactone Formation: The linear peptide (with C-terminal Hse) is cyclized chemically to form a C-terminal lactone.
- Ring Contraction: Under basic conditions, the free N-terminal amine attacks the lactone carbonyl.

- **Acyl Shift:** The bond rearranges (O-to-N acyl shift), opening the lactone ring and forming a stable amide bond (peptide bond) with a free hydroxyl group regenerated.

Diagram 2: O-to-N Acyl Shift Workflow

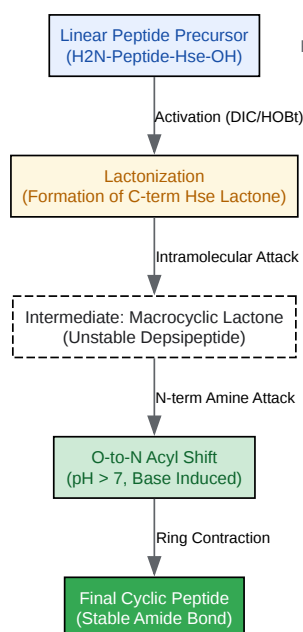


Figure 2: The 'Lactone Method' utilizes the high reactivity of the Hse lactone to facilitate difficult head-to-tail cyclizations.

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Experimental Protocol for Cyclization

- **Cleavage from Resin:** Cleave the linear peptide (with C-terminal Hse) using mild conditions (e.g., 1% TFA if attached via acid-labile linker) or generate the lactone directly if using specific safety-catch linkers.
- **Lactonization:** Dissolve peptide in DMF (1 mg/mL, high dilution). Add DIC/HOBt (3 eq). Stir for 12-24h.

- Ring Contraction: Adjust pH to 8.0–9.0 using DIPEA. The free N-terminal amine will attack the lactone, converting the ester linkage (lactone) into a stable amide linkage, yielding the head-to-tail cyclic peptide.

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